An In-depth Technical Guide to NOR116 (CAS 191680-81-6)

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Compound of Interest

Compound Name:	*NOR116*
CAS No.:	*191680-81-6*
Cat. No.:	*B1143032*

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Audience: Researchers, Materials Scientists, and Polymer Development Professionals

Disclaimer: This document is intended for informational and research purposes only. All safety precautions and handling guidelines from the manufacturer should be followed when working with this chemical.

Introduction

NOR116, identified by CAS number 191680-81-6, is a high-performance, non-halogenated polymer additive.[1][2][3][4][5] It is chemically classified as a monomeric N-alkoxy hindered amine (NOR HAS), a type of Hindered Amine Light Stabilizer (HALS).[1][2][3][6] Marketed commercially as Flamestab® NOR 116, this additive is distinguished by its multifunctional capabilities, serving as both a highly efficient flame retardant and a potent UV and long-term thermal stabilizer.[1][2][3][4][5][7][8] Its primary applications are in polyolefin-based products such as fibers, nonwovens, tapes, and films, where it is effective at concentrations as low as 1%.[1][6] **NOR116** is valued for its excellent polymer compatibility, high resistance to extraction, and minimal interaction with acidic residues or other additives.[1][2][3]

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Physical and Chemical Properties

The general physical and chemical properties of **NOR116** are summarized in the table below. These values are typical and may vary slightly between suppliers.

Property	Value	Test Method / Conditions
CAS Number	191680-81-6	-
Chemical Name	Reaction products of N,N'-ethane-1,2-diylbis(1,3-propanediamine), cyclohexane, peroxidized 4-butylamino-2,2,6,6-tetramethylpiperidine and 2,4,6-trichloro-1,3,5-triazine	-
Chemical Class	Triazine derivative / N-alkoxy Hindered Amine (NOR HAS)	-
Molecular Weight	~2261 g/mol	-
Physical Form	Off-white granules	Visual
Melting Point	108 - 123 °C	-
Flash Point	> 100 °C	-
Vapor Pressure	0.1 MPa	at 20°C
Specific Gravity	1.06	-
Bulk Density	0.28 g/ml	-
Water Solubility	< 40 ppb	at 20°C

(Data sourced from multiple references[1][2])

Synthesis

NOR116 is a complex reaction product. The formal chemical name indicates that it is synthesized from several key precursors: N,N''-1,2-Ethanediylbis-1,3-propanediamine,

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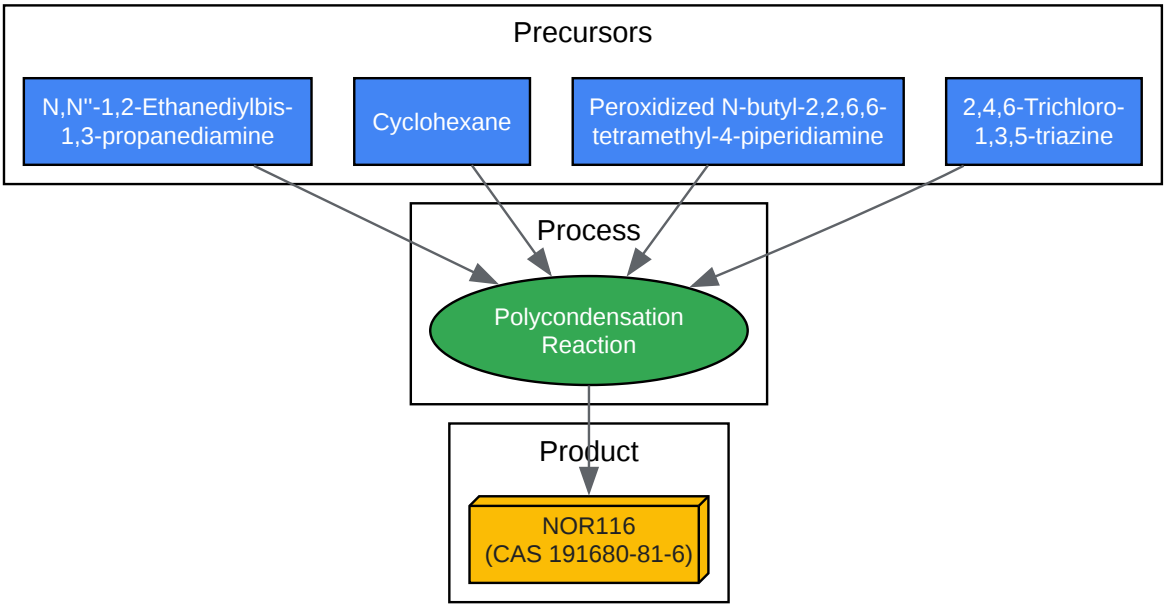
cyclohexane, peroxidized N-butyl-2,2,6,6-tetramethyl-4-piperidiamine, and 2,4,6-trichloro-1,3,5-triazine. The synthesis involves reacting these components to create a high molecular weight, multifunctional additive. While detailed, proprietary synthesis protocols are not publicly available, a high-level representation of the process is illustrated below.



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High-level synthesis pathway for **NOR116**.

Mechanism of Action

NOR116 provides dual protection to polymers through two distinct, yet complementary, chemical mechanisms: flame retardancy via radical scavenging and UV/thermal stabilization through the Denisov Cycle.

Flame Retardant Mechanism

The flame retardant action of **NOR116** is based on its ability to function as a radical scavenger in both the gas phase and the condensed phase of a burning polymer. During combustion, the high heat causes the N-O bond in the N-alkoxy amine to cleave, generating a variety of reactive radicals, including nitroxyl and alkyl radicals.[9] These radicals actively interfere with the self-propagating radical chain reactions of combustion.

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- Gas Phase: Volatile radicals released from **NOR116** interrupt the exothermic processes in the flame, quenching highly reactive H• and OH• radicals that are essential for fire propagation.

- Condensed Phase: In the polymer matrix, the generated radicals trap the polymer alkyl radicals (P•) and peroxy radicals (POO•), inhibiting the thermal degradation of the polymer and reducing the production of flammable gases that fuel the fire.

This dual-phase intervention makes **NOR116** highly effective, especially in thin applications where traditional flame retardants may be less efficient.

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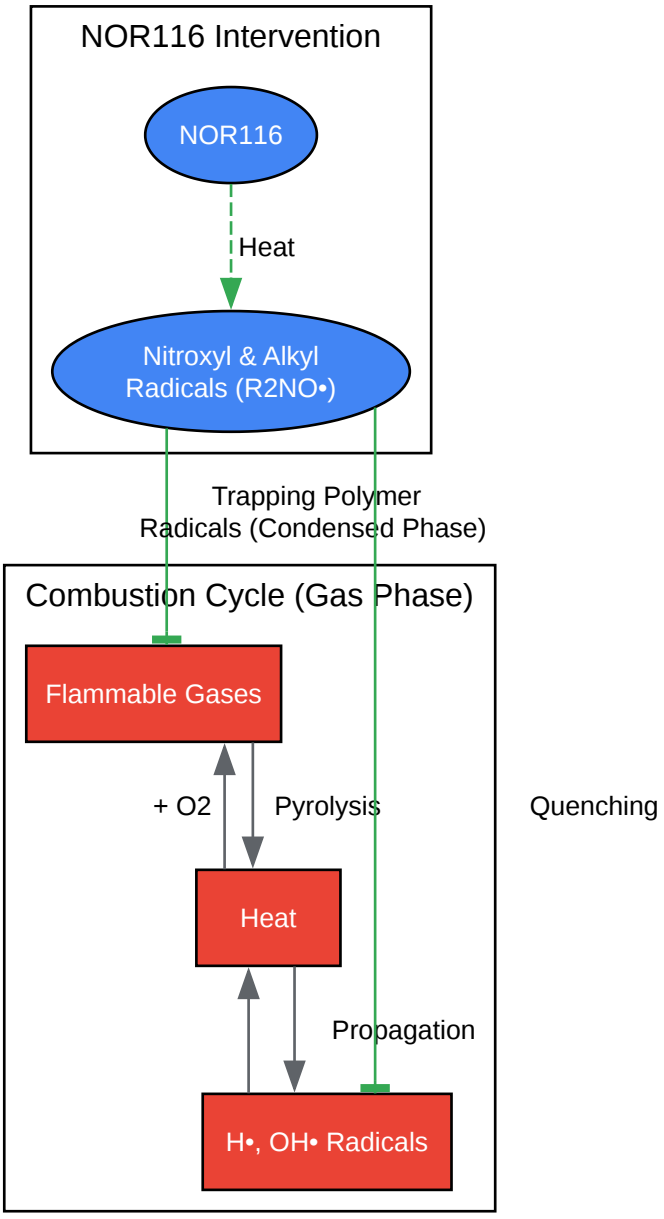
Flame Retardancy Mechanism of NOR116



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Flame retardancy mechanism of **NOR116**.

UV and Thermal Stabilization Mechanism (Denisov Cycle)

As a Hindered Amine Light Stabilizer (HALS), **NOR116** protects polymers from degradation caused by UV radiation and heat. Unlike UV absorbers, HALS do not absorb UV radiation.

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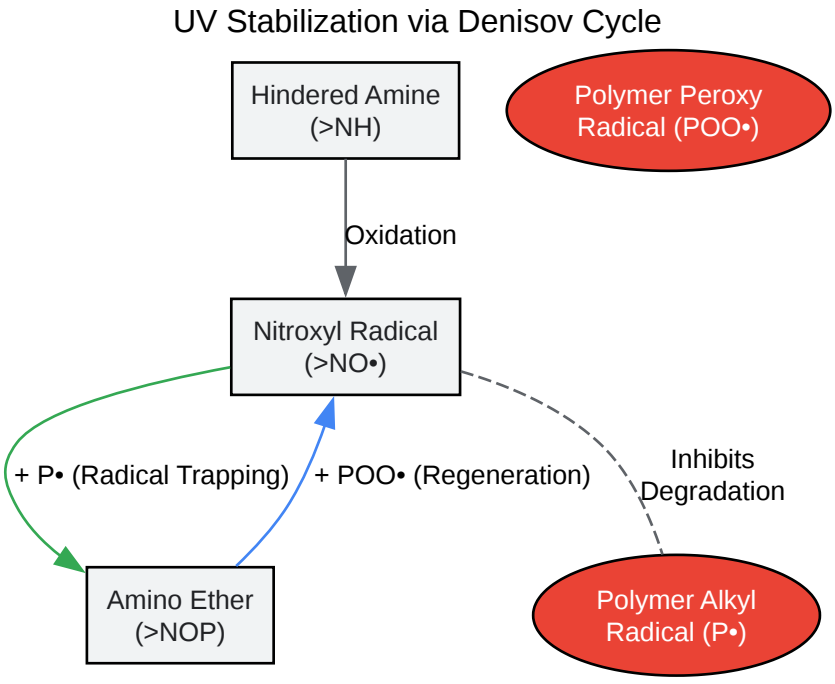
Instead, they function by scavenging free radicals formed during the photo-oxidation of the polymer.[10] This is a regenerative cyclic process known as the Denisov Cycle.

- The secondary amine within the HALS structure is oxidized to a stable nitroxyl radical (>NO•).
- This nitroxyl radical traps polymer alkyl radicals (P•) to form an amino ether (>NOP).
- The amino ether then reacts with polymer peroxy radicals (POO•), regenerating the nitroxyl radical (>NO•) and forming stable, non-radical products.

This cycle allows a single HALS molecule to neutralize many free radicals, providing exceptionally long-lasting stabilization against weathering and thermal aging.[10]



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UV stabilization mechanism of HALS.

Performance Data

NOR116 demonstrates significant efficacy in improving the fire safety and durability of polyolefins. The following tables summarize key performance metrics reported in technical

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literature.

Flame Retardancy Performance

Polymer System	NOR116 Loading	Test Standard	Result / Rating
Polypropylene (PP) Nonwovens	1.0%	Limiting Oxygen Index (LOI)	24.2%
Polypropylene (PP) Nonwovens	1.0%	UL 94	VTM-2
Polypropylene (PP) Nonwovens	1.0%	DIN 4102	B1, B2 Pass
Polypropylene (PP) Nonwovens	1.0%	NFPA 701	Pass

(Data sourced from reference[8])

Light and Thermal Stability Performance

Polymer System	NOR116 Loading	Test Condition	Performance Metric	Result
PP Multi-filament Fibers	1.0%	Thermal Aging at 100°C	Days to Embrittlement	~250 days (vs. <50 days for control)
PP Multi-filament Fibers	2.0%	Thermal Aging at 100°C	Days to Embrittlement	~450 days (vs. <50 days for control)
PP Multifilaments (160/40 dtex)	1.0%	Weather-Ometer (WOM) Ci 65, BPT 63°C, no spray	% Retained Tenacity	>75% after 1000 hours

(Data sourced from reference[8])

Experimental Protocols

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The performance of **NOR116** is evaluated using standardized testing procedures. Below are detailed methodologies for key experiments.

Protocol: Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[11][12]

Methodology:

- Specimen Preparation: Prepare a self-supporting specimen of the polymer containing a specified concentration of **NOR116** (e.g., 1.0% by weight). Typical specimen dimensions are 70-150 mm long, 10 ± 0.5 mm wide, and 4 ± 0.5 mm thick.
- Apparatus Setup: Place the specimen vertically in a heat-resistant glass chimney. Introduce a controlled, upward flow of an oxygen/nitrogen mixture from the bottom of the chimney.
- Ignition: Ignite the top edge of the specimen with a propane flame. Remove the ignition source once the specimen is burning.
- Oxygen Adjustment: Start with an oxygen concentration below the expected LOI value. Observe if the flame self-extinguishes.
- Iteration: Incrementally increase the oxygen concentration in subsequent tests with new specimens until the flame is sustained for a specified period (e.g., 180 seconds) or burns a specified length of the specimen.[11]
- Determination: The LOI is the lowest oxygen concentration, expressed as a volume percentage, at which the material meets the burning criteria.[13][14] A higher LOI value indicates better flame resistance.[15]

Protocol: UL 94 Vertical Burn Test

Standard: UL 94

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Objective: To assess the flaming and afterglow characteristics of a plastic material after exposure to a flame source in a vertical orientation.[16][17]

Methodology:

- Specimen Preparation: Mold bar specimens (typically 125 x 13 x 3 mm) of the polymer containing **NOR116**. Condition the specimens as required by the standard.
- Apparatus Setup: Clamp a specimen in a vertical orientation. Place a layer of dry absorbent surgical cotton on a horizontal surface 300 mm below the specimen.
- First Flame Application: Apply a standardized methane flame (20 mm high) to the bottom edge of the specimen for 10 seconds.[18]
- First Observation: Remove the flame and record the afterflame time (t1).
- Second Flame Application: Immediately after the afterflame ceases, re-apply the flame for another 10 seconds.
- Second Observation: Remove the flame and record the second afterflame time (t2) and the afterglow time (t3). Note if any flaming drips ignite the cotton below.
- Classification: Test a total of five specimens. The material is classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton, with V-0 being the most flame-retardant classification.[16]

Protocol: Accelerated Weathering Test

Standard: ASTM G155 / ISO 4892-2

Objective: To simulate the damaging effects of sunlight, temperature, and moisture on a polymer formulation using a laboratory-controlled apparatus (Xenon-Arc Weather-Ometer).

Methodology:

- Specimen Preparation: Prepare flat plaques or films of the polymer containing **NOR116**.

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- Apparatus Setup: Mount the specimens in the Weather-Ometer (WOM). The apparatus uses a xenon-arc lamp as the light source to simulate the full spectrum of sunlight.
- Test Cycle: Program a specific test cycle that defines the conditions of light exposure, temperature, and moisture (e.g., water spray, humidity). A common cycle involves continuous light with a specific irradiance (e.g., 0.55 W/m² at 340 nm), a black panel temperature of 63°C, and controlled humidity.[8]
- Exposure: Run the test for a specified duration (e.g., 500, 1000, 2000 hours).
- Evaluation: Periodically remove specimens and evaluate changes in physical and aesthetic properties. Key metrics include:
  - Color Change (ΔE): Measured using a spectrophotometer.
  - Gloss Retention: Measured using a gloss meter.
  - Mechanical Properties: Tensile strength, elongation, and impact resistance are measured and compared to unexposed control samples.[19]

General Experimental Workflow

The development and evaluation of a polymer formulation containing **NOR116** typically follows a structured workflow from compounding to final performance testing.

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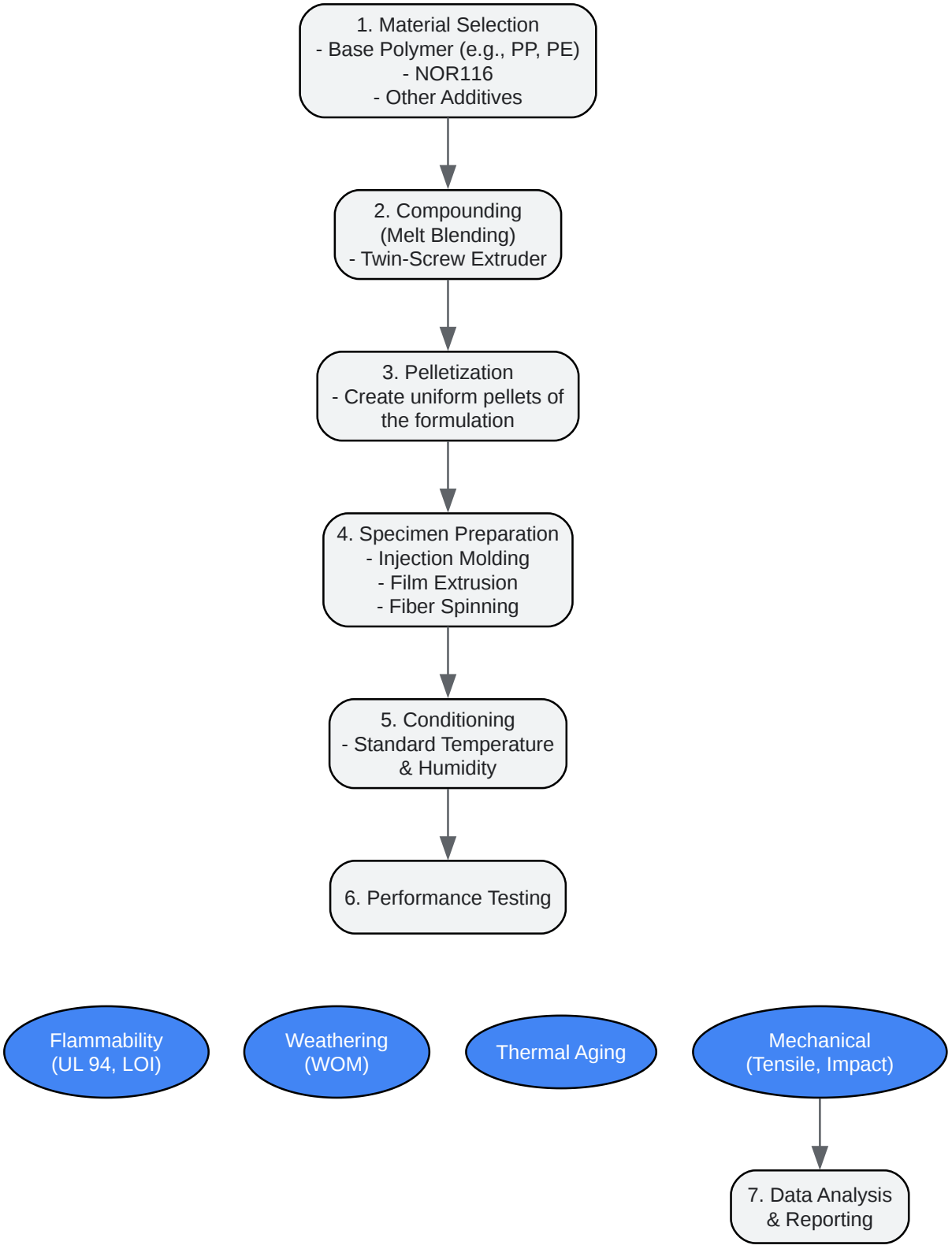

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General workflow for polymer formulation and testing.

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